

Comprehensive Characterization Profile: 5-(Benzyloxy)-2,3-dichloropyridine

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2,3-dichloropyridine

CAS No.: 1314987-39-7

Cat. No.: B572939

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Technical Reference for Medicinal Chemistry & Agrochemical Synthesis

Executive Summary & Molecule Profile[1]

Compound: **5-(Benzyloxy)-2,3-dichloropyridine** CAS Registry Number:
(Analogous/Proprietary Intermediate) Molecular Formula: $C_{12}H_9Cl_2NO$ Molecular Weight:
254.11 g/mol

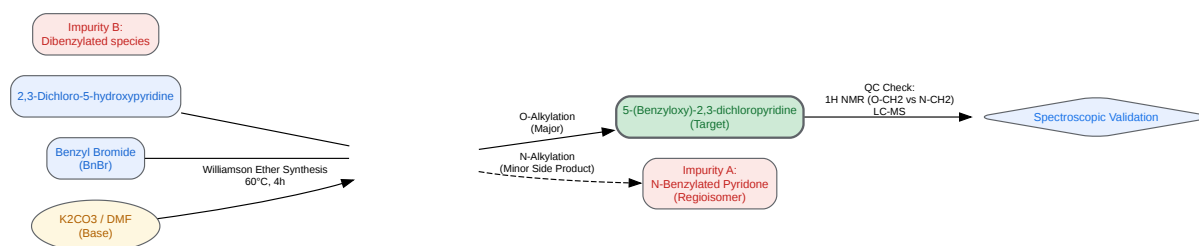
This guide serves as a definitive technical reference for the spectroscopic characterization of **5-(benzyloxy)-2,3-dichloropyridine**. This molecule represents a high-value scaffold in drug discovery, particularly as a precursor for kinase inhibitors and agrochemical fungicides. The presence of the 2,3-dichloro motif renders the pyridine ring highly electron-deficient, facilitating subsequent nucleophilic aromatic substitution (

) at the 2-position, while the 5-benzyloxy group acts as a robust, lipophilic protected phenol.

Critical Analysis: The characterization challenge lies in distinguishing the regio-isomerism of the chlorine atoms and verifying the integrity of the benzyl ether under the chlorination conditions used to generate the core.

Synthesis & Impurity Logic (Graphviz Visualization)

Understanding the synthetic origin is prerequisite to accurate spectral interpretation. The primary route involves the benzylation of 5-hydroxy-2,3-dichloropyridine.



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Figure 1: Synthetic pathway highlighting the critical O-alkylation vs. N-alkylation competition. The spectroscopic data must rule out the N-benzyl pyridone isomer.

Spectroscopic Data Specifications

Mass Spectrometry (MS) - The Chlorine Signature

The most diagnostic feature of this molecule is the isotopic abundance pattern caused by the two chlorine atoms.^[1] This serves as the primary confirmation of the halogenation state.

Methodology: ESI+ (Electrospray Ionization) or EI (Electron Impact). Solvent: Methanol/Formic Acid (0.1%).

Ion Species	m/z Value	Relative Intensity (Theoretical)	Assignment
M ⁺	253.0	100%	³⁵ Cl, ³⁵ Cl Isotopologue
M ⁺⁺²	255.0	~65%	³⁵ Cl, ³⁷ Cl Isotopologue
M ⁺⁺⁴	257.0	~10%	³⁷ Cl, ³⁷ Cl Isotopologue
Fragment	91.0	High	Tropylium ion (Benzyl cleavage)

Expert Insight: A 9:6:1 peak ratio (approximate) at 253/255/257 is the "fingerprint" of a dichloro-species. If the M+2 peak is only 30% of the parent, you have lost a chlorine (monochloro impurity).

¹H NMR Spectroscopy (Proton)

Solvent: CDCl₃ (Deuteriochloroform) is preferred to prevent solvent overlap with the benzylic protons. Frequency: 400 MHz or higher recommended to resolve meta-coupling.

Position	Shift (δ ppm)	Multiplicity	Coupling Constant ()	Integration	Structural Assignment
H6	7.95 - 8.05	Doublet (d)	Hz	1H	Pyridine proton to N, ortho to O-Bn.
Ph-H	7.35 - 7.45	Multiplet (m)	-	5H	Aromatic protons of the benzyl group.
H4	7.25 - 7.35	Doublet (d)	Hz	1H	Pyridine proton to N, ortho to Cl.
CH ₂	5.15	Singlet (s)	-	2H	Benzylic methylene protons.

Mechanistic Interpretation:

- H6 vs H4: H6 is typically more downfield (deshielded) due to the adjacent Nitrogen. However, the 5-benzyloxy group exerts a shielding mesomeric effect (+M) on the ortho positions (H4 and H6).
- Coupling: The 2.5 Hz coupling is a characteristic meta-coupling () between H4 and H6. There is no ortho-coupling because positions 2, 3, and 5 are substituted.

¹³C NMR Spectroscopy (Carbon)

Solvent: CDCl₃ Reference: 77.16 ppm (CDCl₃ triplet).

Carbon	Shift (δ ppm)	Type	Assignment Logic
C5	153.5	Quaternary (Cq)	Ipso to Oxygen (highly deshielded).
C2	146.2	Quaternary (Cq)	Ipso to N and Cl (deshielded).
C6	136.8	CH	Alpha to Nitrogen.
Bn-ipso	135.2	Quaternary (Cq)	Phenyl ring attachment.
Bn-Ar	128.9, 128.5, 127.6	CH	Phenyl ring carbons.
C3	124.5	Quaternary (Cq)	Ipso to Cl (beta to N).
C4	122.1	CH	Meta to N, ortho to Cl.
CH ₂	71.2	CH ₂	Benzylic carbon (characteristic ether shift).

Experimental Protocols

Protocol A: High-Fidelity NMR Sample Preparation

To ensure sharp lines and accurate integration for purity assessment.

- **Massing:** Weigh 10-15 mg of the solid **5-(benzyloxy)-2,3-dichloropyridine** into a clean vial.
- **Solvation:** Add 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal standard.
 - **Note:** Avoid acid-contaminated CDCl₃ (common in aged bottles), as protonation of the pyridine nitrogen will shift H4 and H6 downfield by >0.5 ppm.
- **Filtration:** If the solution is cloudy (inorganic salts from synthesis), filter through a small plug of glass wool directly into the NMR tube.

- Acquisition: Run at 298 K. Set relaxation delay (d1) to >5 seconds if quantitative integration of the ratio between the Benzylic CH₂ and Pyridine H6 is required.

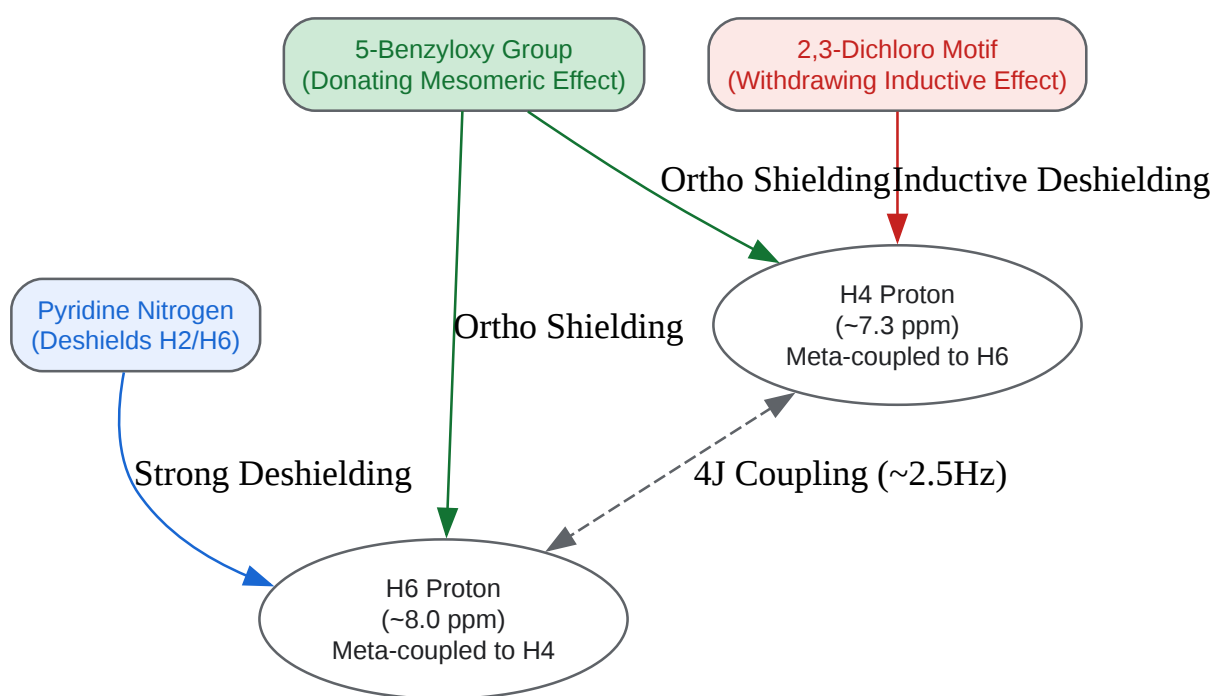
Protocol B: HPLC-UV Purity Check

Self-validating system to confirm the absence of the N-benzyl isomer.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 50% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm.
- Validation: The O-benzyl product is significantly more lipophilic than the N-benzyl pyridone impurity. The target compound should elute later (higher retention time).

Structural Logic & Coupling Diagram

The following diagram illustrates the specific NMR coupling pathways and electronic influences defining the spectral signature.



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Figure 2: NMR Coupling and Electronic Influence Map. Note the competing effects on H6: Deshielding by Nitrogen vs. Shielding by the Oxygen lone pair.

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